

Safety data sheet (SDS) for 2-(4-Chlorobenzyl)malonic acid

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Compound of Interest

Compound Name: 2-(4-Chlorobenzyl)malonic acid

Cat. No.: B8813284

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Advanced Technical & Safety Whitepaper: **2-(4-Chlorobenzyl)malonic acid** (CAS: 21405-64-1)

Executive Summary

2-(4-Chlorobenzyl)malonic acid (CAS: 21405-64-1) is a highly versatile dicarboxylic acid building block heavily utilized in advanced organic synthesis, particularly in the development of active pharmaceutical ingredients (APIs) and complex agrochemicals[1][2]. Moving beyond the limitations of a standard 16-section Safety Data Sheet (SDS), this whitepaper synthesizes critical physicochemical data, mechanistic toxicology, and field-proven synthetic protocols to provide a comprehensive, self-validating guide for researchers and scale-up chemists.

Physicochemical Profiling & Molecular Architecture

The compound features a malonic acid core substituted at the central carbon with a 4-chlorobenzyl moiety[1]. This structural configuration creates a planar aromatic system conjugated with electron-withdrawing carboxylic acid groups. This architecture significantly influences its reactivity, particularly its susceptibility to decarboxylation at elevated temperatures, and dictates its solvent compatibility profile[1].

Table 1: Quantitative Physicochemical Properties

Property	Value / Description
CAS Number	21405-64-1
Molecular Formula	C ₁₀ H ₉ ClO ₄ [1]
Molecular Weight	228.63 g/mol [1]
Physical Form	Crystalline solid / Powder
Solubility	Moderate in DMSO; ~2.1 g/L in H ₂ O (25°C)[1]
Lipophilicity (LogP)	~1.8[1]
Thermal Stability	Decomposes >210°C (via Decarboxylation)[1]
Standard Purity	≥98%

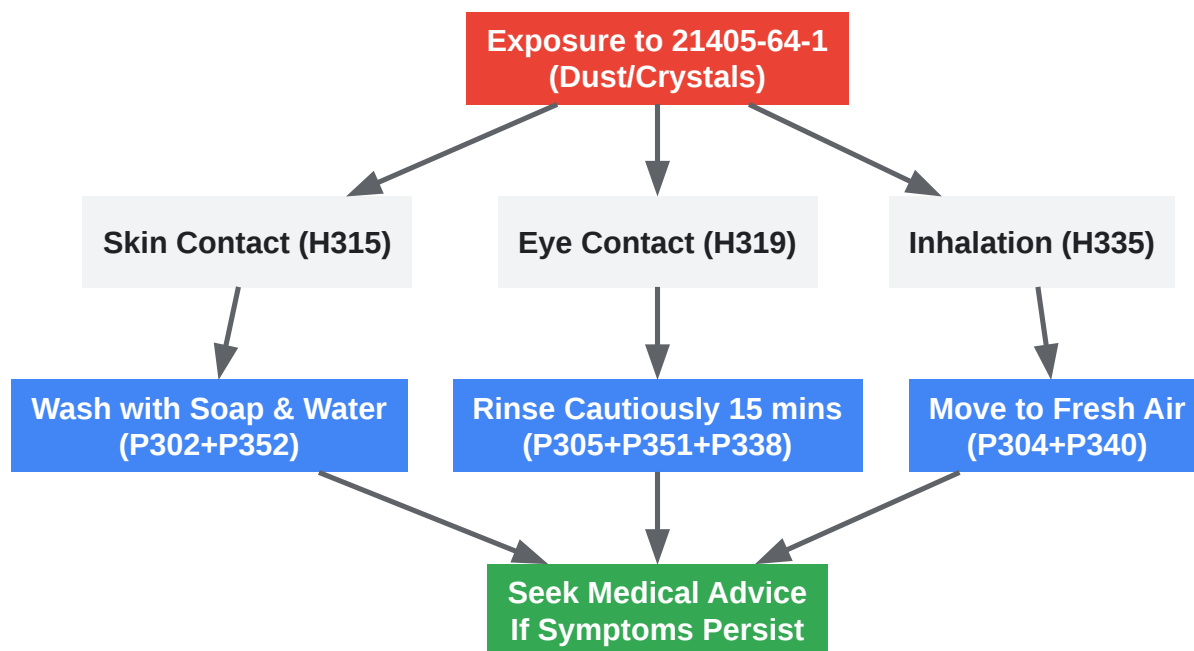
Mechanistic Toxicology & Hazard Assessment

Understanding the safety profile of **2-(4-Chlorobenzyl)malonic acid** requires analyzing its molecular interactions with biological tissues. The dual carboxylic acid groups impart localized acidity, while the chlorobenzyl group enhances lipophilicity, allowing the molecule to mildly disrupt cellular lipid bilayers. This dual-action mechanism is the primary driver for its irritant properties.

Table 2: GHS Hazard Classification & Mechanistic Rationale

Hazard Class	Code	Statement	Mechanistic Rationale
Skin Irritation	H315	Causes skin irritation	Lipophilic penetration of the stratum corneum coupled with localized pH reduction.
Eye Irritation	H319	Causes serious eye irritation	Acidic disruption of the corneal epithelium and protein denaturation.
Respiratory	H335	May cause respiratory irritation	Fine crystalline dust acts as a mechanical and chemical irritant to mucosal membranes.

Storage & Handling Causality: The compound must be stored sealed in a dry, well-ventilated area at room temperature. Exposure to ambient moisture can lead to caking and localized hydrolysis, which severely complicates accurate stoichiometric weighing during scale-up operations. Personnel must utilize N95-equivalent dust masks, eyeshields, and chemically resistant gloves during handling.



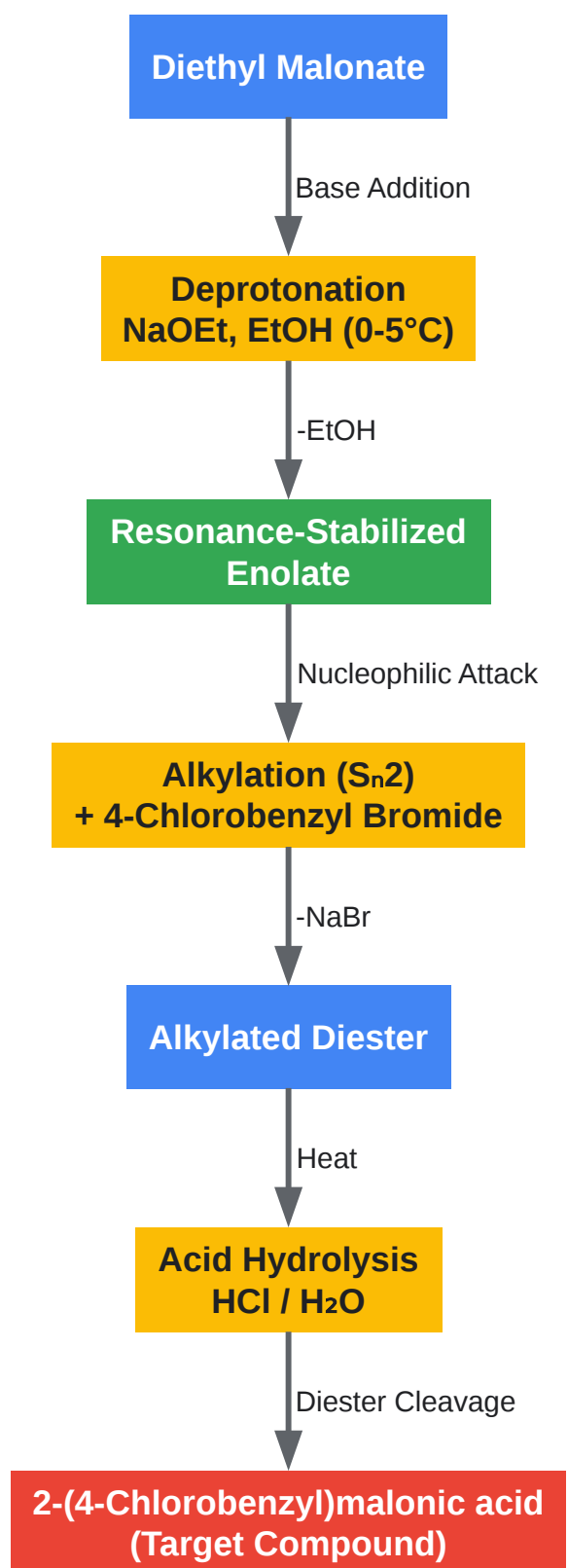
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GHS Hazard mitigation and emergency response protocol for 21405-64-1 exposure.

Experimental Workflows & Synthesis Applications

2-(4-Chlorobenzyl)malonic acid is a critical intermediate for carbon-carbon bond formation. Its highly reactive methylene group facilitates Knoevenagel condensations and Michael additions[1]. Furthermore, it serves as a key substrate in multi-catalysis cascade (MCC) reactions for synthesizing functionalized non-symmetrical malonates[2].

The most fundamental workflow involving this compound is its generation via the Malonic Ester Synthesis pathway[1].



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Workflow for the synthesis of **2-(4-Chlorobenzyl)malonic acid** via malonic ester pathway.

Protocol: Synthesis of 2-(4-Chlorobenzyl)malonic acid via Alkylation and Hydrolysis

This self-validating protocol ensures high yield and purity by strictly controlling reaction kinetics and utilizing in-process monitoring.

Phase 1: Enolate Formation & Alkylation

- Preparation: In a flame-dried, nitrogen-purged round-bottom flask, dissolve diethyl malonate (1.0 eq) in anhydrous ethanol.
- Deprotonation: Slowly add sodium ethoxide (1.05 eq) dropwise.
 - Causality: The reaction must be maintained strictly at 0–5°C in an ice bath. This minimizes exothermic side reactions and prevents unwanted transesterification of the malonate esters[1].
- Alkylation: Introduce 4-chlorobenzyl bromide (0.95 eq) dropwise over 30 minutes.
 - Causality: The alkylating agent is kept slightly sub-stoichiometric to prevent over-alkylation (dialkylation) of the highly reactive enolate intermediate[1].
- Validation Checkpoint: Monitor the reaction via Thin-Layer Chromatography (TLC) using a Hexane:EtOAc (8:2) system. The complete disappearance of the 4-chlorobenzyl bromide spot confirms the successful S_N2 nucleophilic attack.

Phase 2: Acid-Catalyzed Hydrolysis 5. Hydrolysis: Add 6M HCl to the reaction mixture and heat to reflux.

- Causality: Acid catalysis is heavily preferred over base saponification in this specific workflow to prevent the formation of intractable sodium salts, directly yielding the protonated dicarboxylic acid[1].
- Precipitation: Remove the heat source and cool the mixture to 4°C. The target compound, **2-(4-Chlorobenzyl)malonic acid**, will precipitate out of solution due to its highly limited aqueous solubility (~2.1 g/L)[1].

- Validation Checkpoint: Filter the precipitate, wash with cold distilled water, and analyze via High-Performance Liquid Chromatography (HPLC). A purity of $\geq 98\%$ must be achieved before proceeding to any downstream applications (such as thermal decarboxylation).

References

- Title: 4-Chlorophenyl methyl sulfone | CAS#:98-57-7 | Chemsrsc | Source: Chemsrsc | URL: [\[Link\]](#)
- Title: **2-(4-chlorobenzyl)malonic acid** ethyl ester methyl ester - CAS号88466-68-6 | Source: Molaid | URL: [\[Link\]](#)

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Sources

- 1. 2-(4-Chlorobenzyl)malonic acid () for sale [vulcanchem.com]
- 2. 2-(4-chlorobenzyl)malonic acid ethyl ester methyl ester - CAS号 88466-68-6 - 摩熵化学 [molaid.com]
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